

Introduction: The Strategic Importance of Polysubstituted Aromatic Building Blocks

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Compound of Interest

Compound Name: *2-Bromo-3-chloro-6-fluorobenzyl alcohol*

CAS No.: *1823576-75-5*

Cat. No.: *B1449690*

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In the landscape of modern medicinal chemistry and organic synthesis, the precise arrangement of substituents on an aromatic scaffold is a critical design element. Halogen atoms, in particular, serve as powerful modulators of a molecule's physicochemical and pharmacological properties, influencing everything from metabolic stability and membrane permeability to binding affinity and target selectivity.[1] **2-Bromo-3-chloro-6-fluorobenzyl alcohol** emerges as a noteworthy building block, offering a unique and synthetically versatile pattern of halogenation. This guide provides a comprehensive technical overview of this compound, from its fundamental properties to its synthesis and potential applications, grounded in established chemical principles.

Core Molecular Profile

Understanding the fundamental characteristics of a chemical entity is the bedrock of its effective utilization. **2-Bromo-3-chloro-6-fluorobenzyl alcohol** is a polysubstituted aromatic compound whose utility is defined by its precise molecular architecture.

Chemical Identity and Structure

The systematic placement of three different halogen atoms (F, Cl, Br) on the benzyl alcohol framework creates a molecule with distinct electronic and steric properties. The fluorine at position 6, chlorine at position 3, and bromine at position 2 each contribute to the molecule's reactivity and potential as a synthetic intermediate.

- IUPAC Name: (2-Bromo-3-chloro-6-fluorophenyl)methanol[2]
- CAS Number: 1823576-75-5[3]
- Molecular Formula: C₇H₅BrClFO[2][3]
- SMILES: FC1=C(C(Br)=C(Cl)C=C1)CO[3]
- InChI: InChI=1S/C7H5BrClFO/c8-7-4(3-11)6(10)2-1-5(7)9/h1-2,11H,3H2[2]

Physicochemical Properties

The quantitative data associated with a molecule are essential for experimental design, from reaction setup to purification and analysis.

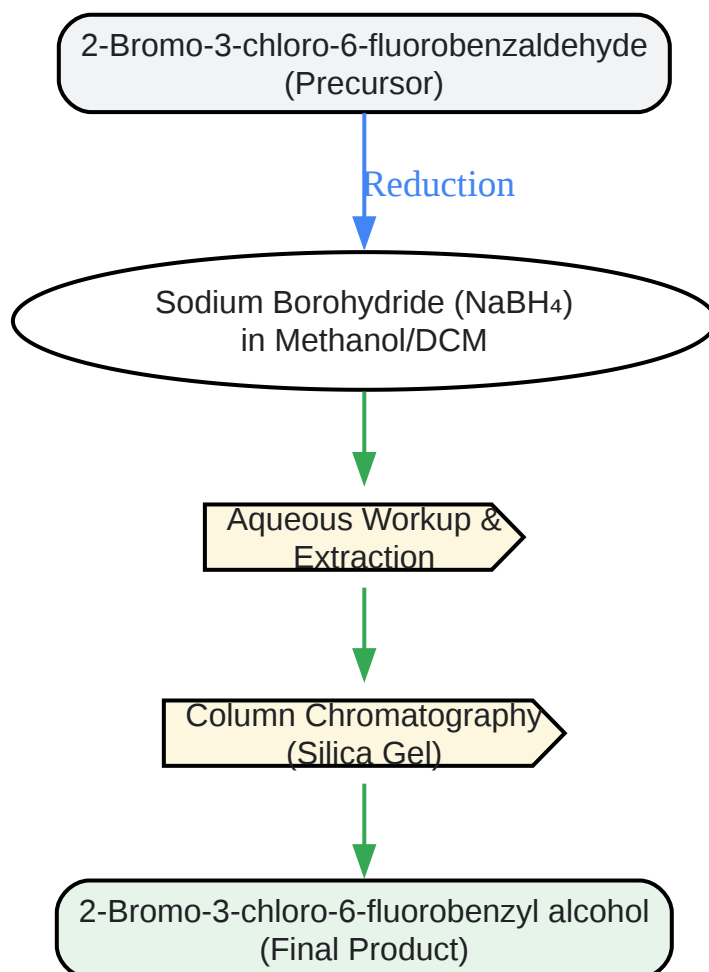
Property	Value	Source
Molecular Weight	239.47 g/mol	[3]
Monoisotopic Mass	237.91963 Da	[2]
Predicted XlogP	2.5	[2]
Appearance	Typically a solid (extrapolated from similar compounds)	[4]

Synthetic Pathways and Methodologies

While commercial availability exists, understanding the synthetic routes to **2-Bromo-3-chloro-6-fluorobenzyl alcohol** is crucial for custom synthesis projects and for appreciating its chemical lineage. A common and effective strategy for synthesizing substituted benzyl alcohols is the reduction of the corresponding benzaldehyde or benzoic acid.[5][6]

Proposed Synthesis Workflow: Reduction of a Carbonyl Precursor

The most logical synthetic approach involves the reduction of a suitable carbonyl-containing precursor, such as 2-bromo-3-chloro-6-fluorobenzaldehyde. This method is widely employed for its high efficiency and selectivity for the benzyl alcohol product.[5]



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Caption: Proposed synthesis workflow for **2-Bromo-3-chloro-6-fluorobenzyl alcohol**.

Detailed Experimental Protocol

This protocol is a representative procedure based on established methods for the reduction of aromatic aldehydes.[6][7] It is designed to be self-validating through in-process monitoring.

Objective: To synthesize **2-Bromo-3-chloro-6-fluorobenzyl alcohol** from 2-bromo-3-chloro-6-fluorobenzaldehyde.

Materials:

- 2-bromo-3-chloro-6-fluorobenzaldehyde
- Sodium borohydride (NaBH_4)
- Methanol (MeOH), anhydrous
- Dichloromethane (DCM), anhydrous
- Saturated aqueous ammonium chloride (NH_4Cl) solution
- Deionized water
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., Hexanes, Ethyl Acetate)

Procedure:

- **Reaction Setup:** To a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), add 2-bromo-3-chloro-6-fluorobenzaldehyde (1.0 eq) and dissolve it in a mixture of DCM and MeOH (e.g., a 4:1 ratio).
- **Cooling:** Cool the solution to $0\text{ }^\circ\text{C}$ using an ice-water bath. This is a critical step to control the exothermicity of the reduction reaction.
- **Addition of Reducing Agent:** Add sodium borohydride (NaBH_4 , ~1.5 eq) portion-wise over 15-20 minutes. The portion-wise addition prevents a rapid, uncontrolled reaction and ensures efficient reduction.

- **Reaction Monitoring:** Monitor the reaction progress using Thin Layer Chromatography (TLC). A successful reaction is indicated by the consumption of the starting aldehyde spot and the appearance of a new, more polar spot corresponding to the alcohol product.
- **Quenching:** Once the reaction is complete (typically 1-2 hours), slowly add saturated aqueous NH_4Cl solution to quench the excess NaBH_4 .
- **Extraction:** Transfer the mixture to a separatory funnel and add deionized water. Extract the aqueous layer with DCM (3x). The multiple extractions ensure maximum recovery of the organic product.
- **Washing & Drying:** Combine the organic layers and wash sequentially with deionized water and brine. The brine wash helps to remove residual water from the organic phase. Dry the organic layer over anhydrous MgSO_4 or Na_2SO_4 .
- **Purification:** Filter off the drying agent and concentrate the filtrate under reduced pressure. Purify the resulting crude product by column chromatography on silica gel to yield the pure **2-Bromo-3-chloro-6-fluorobenzyl alcohol**.

Applications in Drug Discovery and Organic Synthesis

The true value of a building block is defined by its utility. Halogenated aromatic compounds are foundational in pharmaceutical development.^[1] The specific substitution pattern of **2-Bromo-3-chloro-6-fluorobenzyl alcohol** makes it a valuable intermediate for several reasons.

- **Scaffold for Complex Molecules:** It serves as a starting point for synthesizing more elaborate molecules. The alcohol functional group is a versatile handle for various transformations, including oxidation to an aldehyde, conversion to a leaving group (e.g., benzyl bromide) for nucleophilic substitution, or etherification.^{[8][9]}
- **Protecting Group Chemistry:** Substituted benzyl alcohols can be used to form benzyl ethers, a robust and widely used protecting group for alcohols in multi-step synthesis.^[10] The electron-withdrawing halogens on this specific molecule are expected to modify the stability of the corresponding benzyl ether, potentially offering advantages over standard benzyl protecting groups in certain chemical environments.^[10]

- **Modulation of Biological Activity:** The introduction of this moiety into a potential drug candidate can significantly impact its biological profile. The halogens can participate in halogen bonding, alter the molecule's electronics (pKa), and block sites of metabolism, potentially enhancing the compound's efficacy and pharmacokinetic properties.[\[1\]](#)[\[11\]](#)

Safety and Handling

While a specific Safety Data Sheet (SDS) for this exact compound is not widely published, data from structurally similar halogenated benzyl alcohols provide a strong basis for safe handling protocols.[\[4\]](#)[\[12\]](#)

4.1. GHS Hazard Classification (Anticipated) Based on analogous compounds, the following classifications are likely:

- Acute Toxicity, Oral (Category 4), H302: Harmful if swallowed.[\[12\]](#)
- Skin Corrosion/Irritation (Category 2), H315: Causes skin irritation.[\[4\]](#)[\[12\]](#)
- Serious Eye Damage/Eye Irritation (Category 2A), H319: Causes serious eye irritation.[\[4\]](#)[\[12\]](#)
- Specific Target Organ Toxicity, Single Exposure (Category 3), H335: May cause respiratory irritation.[\[4\]](#)[\[12\]](#)

4.2. Handling and Personal Protective Equipment (PPE)

- **Engineering Controls:** Handle in a well-ventilated area, preferably within a chemical fume hood.[\[13\]](#)
- **Personal Protective Equipment:** Wear appropriate PPE, including chemical-resistant gloves (e.g., nitrile), safety glasses or goggles, and a lab coat.[\[12\]](#)
- **Handling Precautions:** Avoid contact with skin, eyes, and clothing. Avoid inhalation of dust or vapors. Wash hands thoroughly after handling.

4.3. First Aid Measures

- **If Inhaled:** Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[14\]](#)

- In Case of Skin Contact: Immediately wash off with soap and plenty of water. Seek medical attention if irritation persists.[\[12\]](#)[\[14\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.[\[12\]](#)
[\[14\]](#)
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

Conclusion

2-Bromo-3-chloro-6-fluorobenzyl alcohol represents a highly functionalized and synthetically valuable building block for the research and drug development community. Its unique polysubstituted halogen pattern provides a platform for creating novel chemical entities with tailored properties. By understanding its core profile, synthetic accessibility, and potential applications, scientists can strategically leverage this compound to advance complex synthetic campaigns and accelerate the discovery of new therapeutic agents.

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